

Spectroscopic Characterization of But-2-ynedinitrile: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *but-2-ynedinitrile*

Cat. No.: B094463

[Get Quote](#)

Introduction

But-2-ynedinitrile (C_4N_2), also known as dicyanoacetylene or carbon subnitride, is a linear molecule with the structure $N\equiv C-C\equiv C-C\equiv N$.^{[1][2]} Its unique electronic properties, stemming from the two strongly electron-withdrawing cyano groups, make it a highly reactive and valuable reagent in organic synthesis, particularly as a potent dienophile in Diels-Alder reactions.^[1] Furthermore, its detection in the atmosphere of Titan has garnered significant interest in the field of astrochemistry.^{[1][2]} A thorough understanding of its spectroscopic properties is crucial for its identification, characterization, and the study of its reactivity.

This technical guide provides a comprehensive overview of the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data for **but-2-ynedinitrile**. It is intended for researchers, scientists, and professionals in drug development who require a detailed understanding of the analytical characterization of this compound.

Spectroscopic Data

The spectroscopic data for **but-2-ynedinitrile** is summarized below. Due to the molecule's symmetry and lack of protons, certain spectroscopic methods yield specific and predictable results.

Nuclear Magnetic Resonance (NMR) Spectroscopy

1H NMR Spectroscopy

But-2-ynedinitrile has no hydrogen atoms in its molecular structure. Consequently, its ^1H NMR spectrum is expected to show no signals.

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum of **but-2-ynedinitrile** is predicted to show two distinct signals corresponding to the two types of carbon atoms present in its symmetric structure. Nitrile carbons typically absorb in the 115 to 130 δ range, while sp-hybridized alkyne carbons are found further upfield.[3]

| Carbon Type | Expected Chemical Shift (δ , ppm) |
|--------------------------------------|---|
| Alkyne ($\text{C}\equiv\text{C}$) | ~70 – 90[1] |
| Nitrile ($\text{C}\equiv\text{N}$) | ~115 – 130[3][4] |

Infrared (IR) Spectroscopy

The IR spectrum of **but-2-ynedinitrile** is characterized by strong absorptions corresponding to the stretching vibrations of its triple bonds. The nitrile ($\text{C}\equiv\text{N}$) stretching band is particularly intense and diagnostic.[5] Solid-phase IR spectroscopy has been instrumental in its detection in extraterrestrial environments.[1][2]

| Vibrational Mode | Frequency (cm^{-1}) | Description |
|------------------|--------------------------------|---|
| ν_1 | 2333[6] | Asymmetric $\text{C}\equiv\text{N}$ Stretch |
| ν_2 | 2267[6] | Symmetric $\text{C}\equiv\text{N}$ Stretch |
| ν_3 | 640[6] | C-C Stretch |
| - | 478[1] | Strong absorption band measured in Titan's spectrum |

Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio of the molecule and its fragments. For **but-2-ynedinitrile**, the molecular ion peak is the most significant feature in the electron ionization (EI) mass spectrum.

| m/z | Identity | Notes |
|-----|------------|--|
| 76 | $[M]^+$ | Molecular ion peak, corresponding to the molecular weight of C_4N_2 (76.06 g/mol). [1] |
| 50 | $[C_3N]^+$ | Fragment from the loss of a CN group. |
| 24 | $[C_2]^+$ | Fragment from cleavage of the molecule. |

Experimental Protocols

The following sections detail generalized protocols for obtaining the spectroscopic data for **but-2-ynedinitrile**. These protocols are based on standard laboratory techniques and should be adapted based on the specific instrumentation available.

NMR Spectroscopy Protocol (^{13}C)

- Sample Preparation: Accurately weigh approximately 20–50 mg of **but-2-ynedinitrile** and dissolve it in ~0.6 mL of a suitable deuterated solvent (e.g., $CDCl_3$ for nonpolar compounds) in a clean vial.[\[7\]](#) **But-2-ynedinitrile** is a volatile liquid at room temperature, so handling should be performed in a well-ventilated fume hood.[\[2\]](#)
- Transfer to NMR Tube: Using a clean pipette, transfer the solution to a 5 mm NMR tube, ensuring the liquid level is between 4.0 and 5.0 cm.[\[7\]](#) Cap the tube securely.
- Instrument Setup: Insert the sample into the NMR spectrometer.
- Data Acquisition:
 - Lock the spectrometer onto the deuterium signal of the solvent.
 - Shim the magnetic field to optimize homogeneity and resolution.
 - Tune the probe for ^{13}C observation.

- Set acquisition parameters, including a sufficient number of scans to achieve a good signal-to-noise ratio, a spectral width appropriate for the expected chemical shift range, and an adequate relaxation delay.
- Acquire the ^{13}C NMR spectrum.
- Data Processing: Process the raw data by applying a Fourier transform, phase correction, and baseline correction. Reference the spectrum using the solvent signal or an internal standard.

IR Spectroscopy Protocol (Liquid Film)

- Sample Preparation: As **but-2-ynedinitrile** is a liquid at room temperature, a simple liquid film method can be used.[2] Place one or two drops of the neat liquid sample between two salt plates (e.g., NaCl or KBr).
- Plate Assembly: Gently press the plates together to form a thin, uniform film of the liquid. Ensure there are no air bubbles.
- Instrument Setup: Place the salt plate assembly in the sample holder of the FTIR spectrometer.
- Data Acquisition:
 - Acquire a background spectrum of the empty spectrometer to account for atmospheric CO_2 and H_2O .
 - Acquire the sample spectrum. The instrument will automatically ratio the sample spectrum against the background spectrum to produce the final absorbance or transmittance spectrum.
- Data Analysis: Identify the characteristic absorption bands and compare them to known values for nitrile and alkyne functional groups.

Mass Spectrometry Protocol (Electron Ionization - EI)

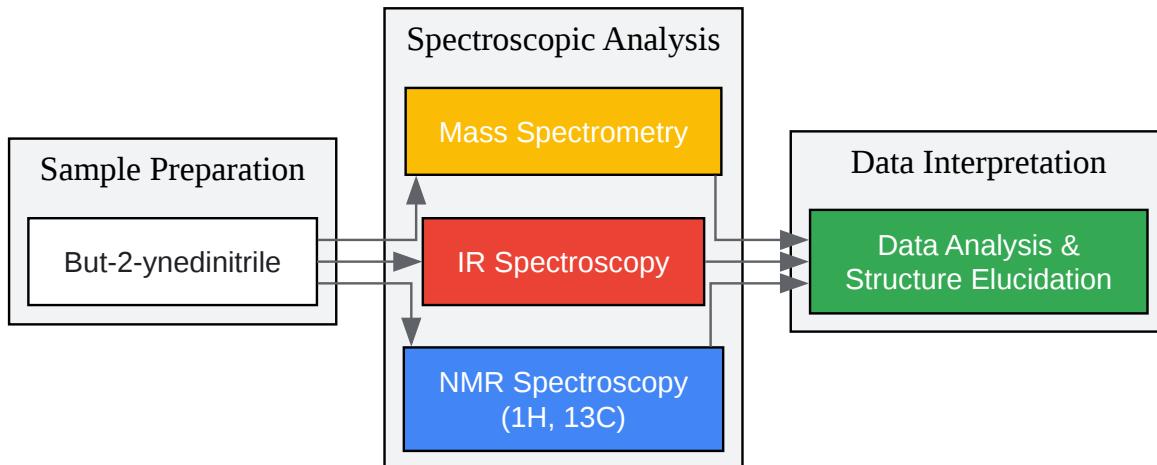
- Sample Preparation: Prepare a dilute solution of **but-2-ynedinitrile** in a volatile organic solvent (e.g., methanol or acetonitrile) to a concentration of approximately 10-100

micrograms per mL.[8]

- Sample Introduction: Introduce the sample into the mass spectrometer. For a volatile compound, this can be done via direct insertion probe or by injection into a gas chromatograph (GC) coupled to the mass spectrometer (GC-MS).
- Ionization: The sample is bombarded with a high-energy electron beam (typically 70 eV) in the ion source, causing ionization and fragmentation of the molecule.
- Mass Analysis: The resulting ions are accelerated and separated by the mass analyzer (e.g., a quadrupole or time-of-flight analyzer) based on their mass-to-charge (m/z) ratio.
- Detection: The separated ions are detected, and their abundance is recorded, generating a mass spectrum.
- Data Analysis: Analyze the spectrum to identify the molecular ion peak and characteristic fragmentation patterns.

Visualization of Analytical Workflow

The following diagram illustrates a typical workflow for the spectroscopic characterization of a chemical compound such as **but-2-ynedinitrile**.



[Click to download full resolution via product page](#)

Spectroscopic analysis workflow for **but-2-ynedinitrile**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. but-2-ynedinitrile | 1071-98-3 | Benchchem [benchchem.com]
- 2. Dicyanoacetylene - Wikipedia [en.wikipedia.org]
- 3. 20.8 Spectroscopy of Carboxylic Acids and Nitriles – Organic Chemistry: A Tenth Edition – OpenStax adaptation 1 [ncstate.pressbooks.pub]
- 4. chem.libretexts.org [chem.libretexts.org]
- 5. spectroscopyonline.com [spectroscopyonline.com]

- 6. Vibrational infrared and Raman spectra of dicyanoacetylene - Lookchem [lookchem.com]
- 7. How To Prepare And Run An NMR Sample - Blogs - News [alwsci.com]
- 8. Sample Preparation Protocol for Open Access MS | Mass Spectrometry Research Facility [massspec.chem.ox.ac.uk]
- To cite this document: BenchChem. [Spectroscopic Characterization of But-2-ynedinitrile: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b094463#spectroscopic-data-for-but-2-ynedinitrile-nmr-ir-mass-spec>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com